

techniques for dissolving 4-PivO-NMT chloride for experiments

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Compound of Interest

Compound Name: 4-PivO-NMT chloride

Cat. No.: B15542275

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Application Notes and Protocols for 4-PivO-NMT Chloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and experimental use of **4-PivO-NMT chloride**, an indole-derived modulator of the AMP-activated protein kinase (AMPK) signaling pathway. This compound is under investigation for its potential applications in neurological disorders, pain, and inflammation.

Introduction to 4-PivO-NMT Chloride

4-PivO-NMT chloride (4-pivaloyloxy-N-methyltryptammonium chloride) is a research chemical that acts as a modulator of the AMPK signaling pathway.^[1] The AMPK pathway is a central regulator of cellular energy homeostasis, and its modulation has therapeutic potential in various diseases. Understanding the proper techniques for dissolving and handling this compound is crucial for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Solubility

While extensive quantitative solubility data for **4-PivO-NMT chloride** is not publicly available, its chemical structure as a tryptammonium salt with a pivalate ester suggests certain solubility characteristics. The quaternary ammonium group generally increases water solubility compared to the parent indole, while the pivalate ester group enhances lipophilicity.

Table 1: Estimated Solubility of **4-PivO-NMT Chloride**

Solvent	Type	Expected Solubility	Recommended Starting Concentration for Stock Solutions
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Highly Soluble	10-50 mM
Ethanol (EtOH)	Polar Protic	Soluble	5-10 mM
Water	Polar Protic	Sparingly to Moderately Soluble	Lower concentrations, empirical determination needed
Phosphate-Buffered Saline (PBS)	Aqueous Buffer	Likely sparingly soluble	Empirical determination needed for desired final concentration

Note: The solubility in aqueous solutions may be limited. It is recommended to first dissolve the compound in an organic solvent like DMSO to create a high-concentration stock solution, which can then be diluted into aqueous buffers or cell culture media for experiments.

Safety and Handling

A Safety Data Sheet (SDS) for **4-PivO-NMT chloride** indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[\[2\]](#)

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat when handling **4-PivO-NMT chloride**.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- **Storage:** Store in a tightly sealed container in a cool, dry place. For long-term storage of stock solutions, it is recommended to aliquot and store at -20°C or -80°C to prevent

degradation from repeated freeze-thaw cycles.

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **4-PivO-NMT chloride** (Molecular Weight: 310.82 g/mol) in DMSO.

Materials:

- **4-PivO-NMT chloride** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes

Procedure:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh out 3.11 mg of **4-PivO-NMT chloride** powder into the tared tube.
- Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Vortex the tube until the compound is completely dissolved. Gentle warming in a water bath (37°C) may be necessary to aid dissolution.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution aliquots at -20°C or -80°C.

This protocol provides a general workflow for treating cultured cells with **4-PivO-NMT chloride** to study its effects on the AMPK signaling pathway.

Materials:

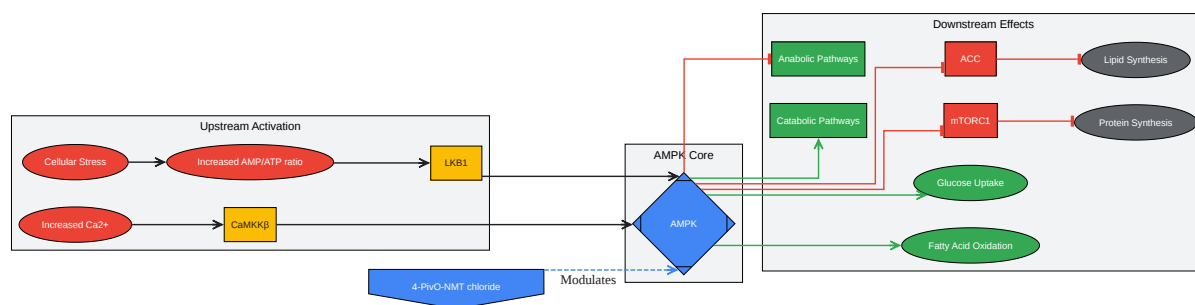
- Cultured cells of interest
- Complete cell culture medium
- 10 mM **4-PivO-NMT chloride** stock solution in DMSO
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer
- Protein assay reagents
- Reagents for downstream analysis (e.g., Western blotting, qPCR)

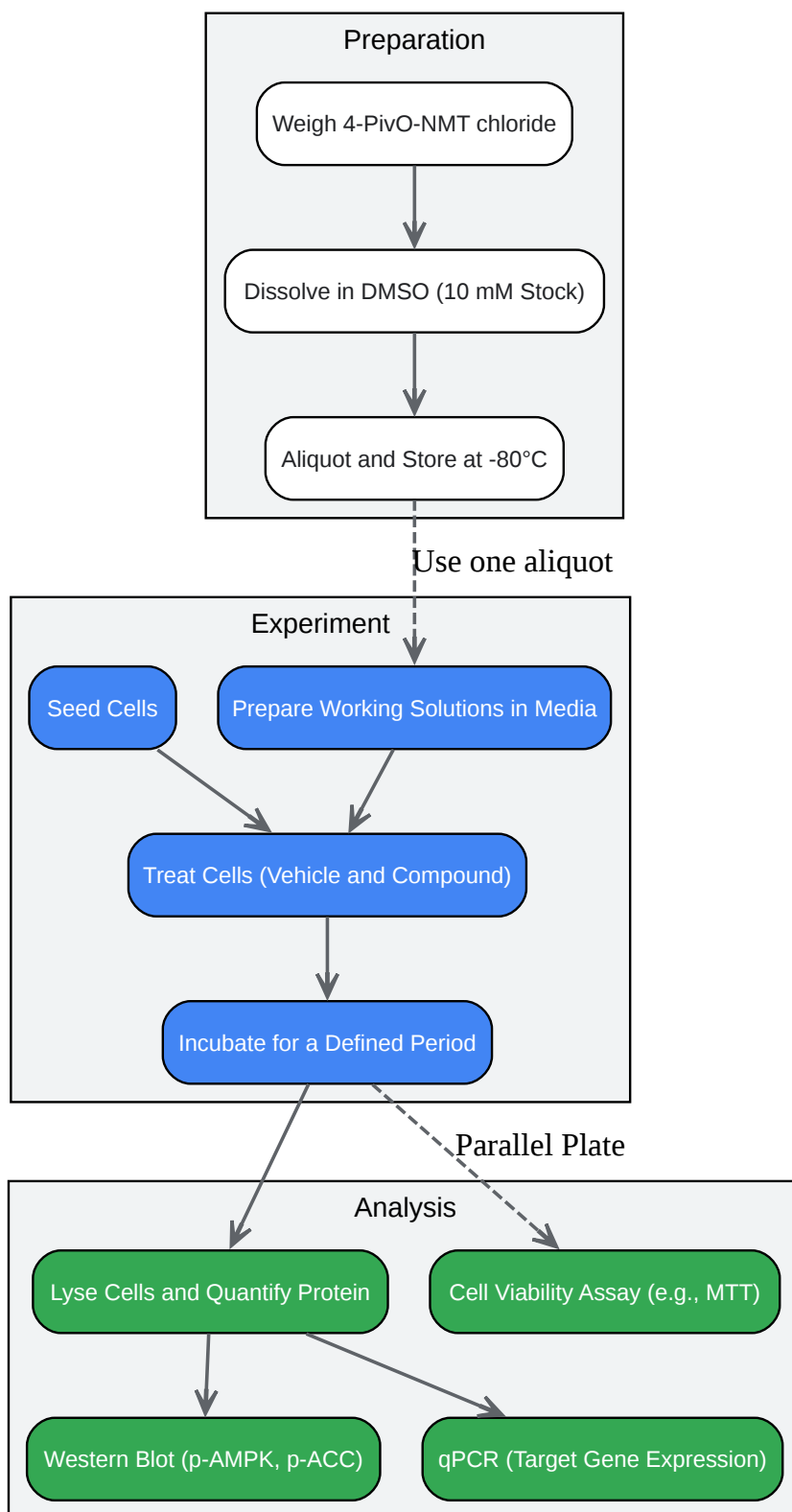
Procedure:

- **Cell Seeding:** Plate the cells at the desired density in appropriate culture vessels (e.g., 6-well plates, 96-well plates) and allow them to adhere and grow overnight.
- **Preparation of Working Solutions:** Prepare serial dilutions of the 10 mM **4-PivO-NMT chloride** stock solution in complete cell culture medium to achieve the desired final concentrations for treatment. Ensure the final DMSO concentration in the culture medium is low (typically $\leq 0.1\%$) to minimize solvent toxicity. Prepare a vehicle control with the same final concentration of DMSO.
- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing the different concentrations of **4-PivO-NMT chloride** or the vehicle control.
- **Incubation:** Incubate the cells for the desired treatment duration (e.g., 1, 6, 12, 24 hours).
- **Cell Lysis:** After incubation, wash the cells with ice-cold PBS and then lyse the cells using an appropriate lysis buffer.

- **Protein Quantification:** Determine the protein concentration of the cell lysates using a standard protein assay (e.g., BCA assay).
- **Downstream Analysis:** The cell lysates are now ready for downstream analysis, such as Western blotting to assess the phosphorylation status of AMPK and its downstream targets, or qPCR to analyze gene expression changes.

Visualizations





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References

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